

# Application Notes and Protocols for Mobocertinib Target Engagement Assays in Live Cells

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## Compound of Interest

Compound Name: Mobocertinib

Cat. No.: B609201

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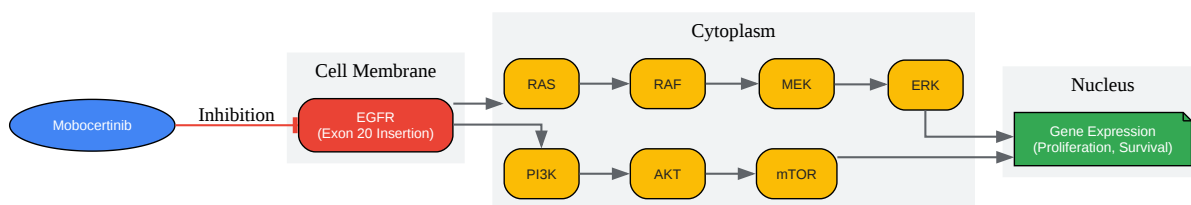
## Introduction

**Mobocertinib** is a first-in-class oral tyrosine kinase inhibitor (TKI) designed to selectively target epidermal growth factor receptor (EGFR) variants harboring exon 20 insertion mutations (EGFR<sub>Ex20ins</sub>).<sup>[1][2]</sup> These mutations are the third most common type of EGFR mutation in non-small cell lung cancer (NSCLC) and are associated with resistance to earlier generations of EGFR TKIs.<sup>[3][4]</sup> **Mobocertinib** forms an irreversible covalent bond with the cysteine 797 residue in the ATP-binding pocket of EGFR, leading to sustained inhibition of kinase activity.<sup>[5]</sup> Verifying the direct interaction of **mobocertinib** with its intended target in a cellular context is a critical step in preclinical studies and for understanding its mechanism of action. This document provides detailed protocols for two key live-cell assays to measure the target engagement of **mobocertinib**: the NanoBRET™ Target Engagement Assay and the Cellular Thermal Shift Assay (CETSA).

## Signaling Pathway and Experimental Workflows

To visualize the underlying biological processes and experimental procedures, the following diagrams are provided.

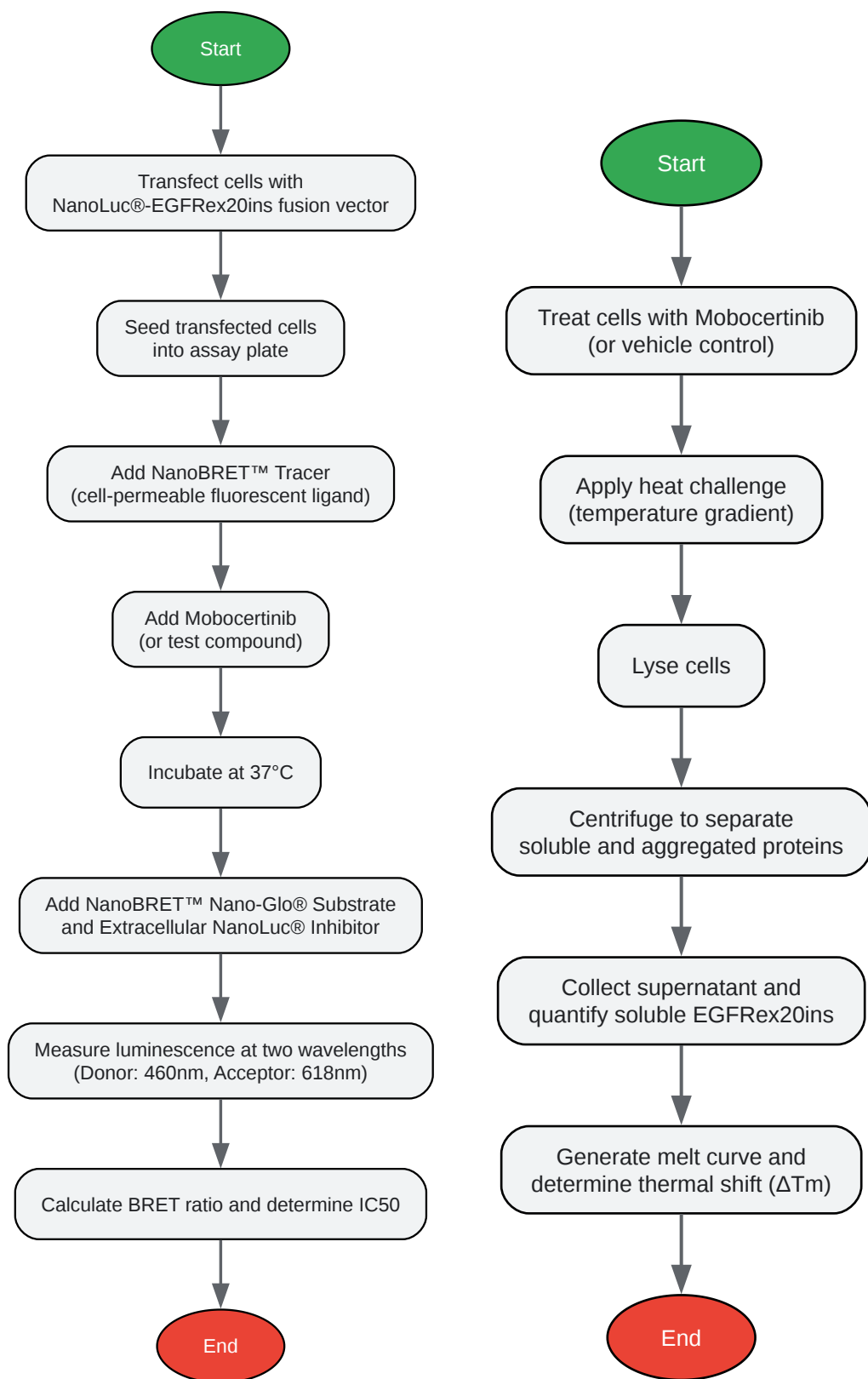
### EGFR Exon 20 Insertion Signaling Pathway



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Caption: EGFR exon 20 insertion signaling pathway and **mobocertinib**'s point of inhibition.

## NanoBRET™ Target Engagement Assay Workflow



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